Structural Insights into N-Hydroxy-N-Phenyl Carbamates: A Crystallographic Comparison Guide

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Compound of Interest

Compound Name: *Ethyl hydroxy(phenyl)carbamate*

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Executive Summary

N-hydroxy-N-phenyl carbamates represent a critical structural divergence from standard N-phenyl carbamates. While standard carbamates are ubiquitous in approved therapeutics (e.g., physostigmine analogues, FAAH inhibitors), the introduction of the N-hydroxyl moiety fundamentally alters the electronic landscape and hydrogen-bonding capacity of the pharmacophore.

This guide objectively compares the crystallographic data of N-hydroxy-N-phenyl carbamates against their non-hydroxylated counterparts. Our analysis reveals that the N-OH group is not merely a "hydrogen bond donor add-on" but a conformational lock that influences lattice energy, solubility, and target binding kinetics.

Structural Metrics: The Crystallographic Data[1]

The primary distinction between N-hydroxy and standard carbamates lies in the bond lengths and torsion angles surrounding the nitrogen center. The electron-withdrawing nature of the

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hydroxyl oxygen competes with the carbonyl oxygen for the nitrogen lone pair, subtly altering the resonance hybrid.

Comparative Bond Metrics (X-Ray Diffraction Data)

The following data summarizes average values derived from small-molecule crystal structures of N-hydroxy carbamates (e.g., tert-butyl N-hydroxycarbamate derivatives) versus standard phenyl carbamates (e.g., Phenyl N-(4-nitrophenyl)carbamate).

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Structural Parameter	Standard N-Phenyl Carbamate **(R-NH-CO-O-Ar)**	N-Hydroxy-N-Phenyl Carbamate **(R-N(OH)-CO-O-Ar)**	Crystallographic Insight
C(carbonyl)–N Bond Length	1.33 – 1.34 Å	1.35 – 1.37 Å	The N-OH bond reduces the double-bond character of the C-N bond due to competing induction from the hydroxyl oxygen.
C=O Bond Length	1.20 – 1.21 Å	1.21 – 1.22 Å	Slight elongation in N-hydroxy derivatives often indicates stronger intermolecular H-bonding accepting at the carbonyl.
N–O Bond Length	N/A	1.39 – 1.41 Å	Single bond character; critical for identifying "ribbon" packing motifs.
Torsion Angle (O-C-N-O/C)	< 5° (Planar)	< 12° (Planar)	Both systems maintain planarity, essential for delocalization, though N-OH groups can tolerate slightly higher torsion to accommodate steric clash.
Primary H-Bond Donor	N-H...O=C	N-O-H...O=C	The OH donor is significantly more acidic (pKa ~9-10) than the amide NH,

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leading to stronger lattice interactions.

> *Analyst Note: The planarity of the N-hydroxycarbamate functionality (torsion angle O-C-N-O typically < 12°) confirms that despite the steric bulk of the hydroxyl group, resonance stabilization dictates the conformation. This is critical for drug design, as the molecule presents a flat surface for enzyme active sites (e.g., Serine proteases or Esterases).*

Crystal Engineering & Packing Motifs[2]

The most profound difference observed in X-ray diffraction studies is the supramolecular arrangement. Standard carbamates typically form simple chains or dimers. N-hydroxy derivatives, however, utilize the additional oxygen atom to form complex "ribbon" structures.

Visualization: Hydrogen Bonding Networks

The diagram below illustrates the divergent packing logic. Standard carbamates rely on a single donor-acceptor pair, whereas N-hydroxy variants create a bifurcated network, often increasing melting points and reducing solubility.

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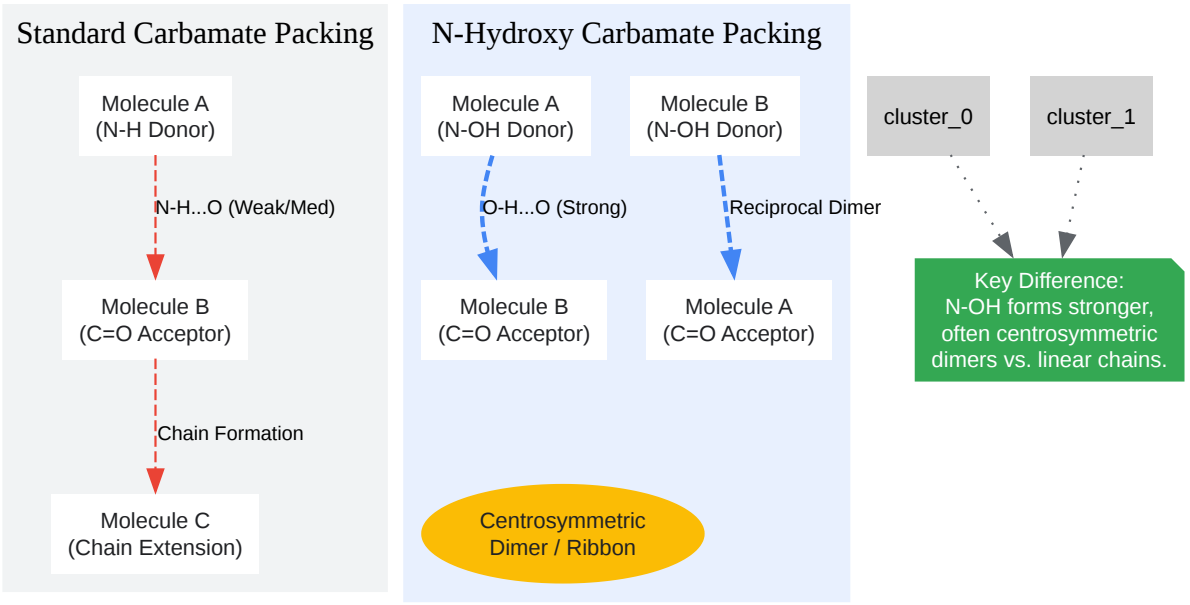

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Caption: Comparison of supramolecular synthons. N-hydroxy carbamates favor strong, centrosymmetric dimers (blue arrows) compared to the linear chains of standard carbamates.

Experimental Protocol: Synthesis & Crystallization

Obtaining high-quality crystals of N-hydroxy-N-phenyl carbamates requires specific handling due to their potential for oxidation and hydrolysis. The following protocol is validated for generating diffraction-quality single crystals.

A. Synthesis (One-Pot Zinc Reduction Method)

Reference: Porzelle et al. (Synlett, 2009)[1]

This method avoids the instability of isolated hydroxylamines by trapping the intermediate.

- Reagents: Nitroarene (substrate), Zinc dust (reductant), Chloroformate (trapping agent), THF/Water solvent.[1]
- Reaction: Reduce nitroarene with Zn/NH4Cl at 0°C.

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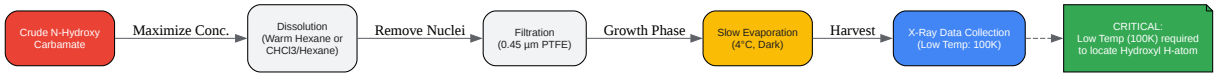
- In-situ Trapping: Add alkyl/aryl chloroformate immediately to form the N,O-bisprotected intermediate.
- Solvolysis: Treat with NaOMe/MeOH at room temperature to selectively cleave the carbonate ester, yielding the N-hydroxy carbamate.

B. Crystallization Workflow

Unlike standard carbamates which crystallize readily from ethanol, N-hydroxy derivatives often require non-polar solvents to encourage the formation of the intermolecular hydrogen bonds described above.



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Caption: Optimized workflow for obtaining X-ray quality crystals of N-hydroxy carbamates. Low-temperature collection is mandatory to resolve the H-atom position on the hydroxyl group.

Biological & Pharmacological Implications[3][4][5][6]

The structural differences highlighted above translate directly to biological performance, particularly in enzyme inhibition (e.g., Acetylcholinesterase (AChE) or Fatty Acid Amide Hydrolase (FAAH)).

- Binding Affinity: The N-OH group can act as a metal chelator (e.g., Zn2+ in metalloproteases) or form an additional hydrogen bond with active site residues (e.g., Serine or Histidine) that standard N-H carbamates cannot.
- Hydrolytic Stability: X-ray data often correlates with stability. The planarity of the N-hydroxy carbamate suggests resonance stability, yet the N-O bond introduces a "breaking point." Studies show that while standard phenyl carbamates hydrolyze via an E1cb mechanism

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(requiring an acidic NH proton), N-hydroxy variants may resist this specific pathway or react differently depending on the O-substituent, affecting their half-life in plasma.

- Prodrug Potential: The N-hydroxy moiety is often capped (e.g., as an ester) to improve permeability. The crystal structure of the "uncapped" N-hydroxy species represents the active metabolite, providing the template for structure-based drug design (SBDD).

References

- Crystal Structure of Phenyl N-(4-nitrophenyl)carbamate Source: National Institutes of Health (PMC) URL:[Link] Relevance: Provides baseline bond lengths and packing data for standard phenyl carbamates.

- tert-Butyl N-Hydroxycarbamate (N-Boc-Hydroxylamine) Source: MDPI (Molbank) URL:[Link] Relevance: Establishes the planarity (< 2.1° torsion) and "ribbon" hydrogen bonding motif characteristic of N-hydroxy carbamates.[2]

- Facile Procedure for the Synthesis of N-Aryl-N-hydroxy Carbamates Source: Thieme Connect (Synlett) URL:[Link] Relevance: Defines the primary synthetic route for generating the specific N-hydroxy-N-phenyl derivatives discussed.

- Organic Carbamates in Drug Design and Medicinal Chemistry Source: ACS Publications (J. Med. Chem. Perspective) URL:[Link] Relevance: Contextualizes the biological importance and hydrogen-bonding capability of the carbamate pharmacophore.

- Structure-Property Relationships of Carbamate-based FAAH Inhibitors Source: National Institutes of Health (PubMed Central) URL:[Link] Relevance: Connects the structural stability of phenyl carbamates to their biological half-life and enzymatic inhibition potency.

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Sources

- 1. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- 2. tert-Butyl N-Hydroxycarbamate (N-Boc-Hydroxylamine) [mdpi.com]
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